

# An In-depth Technical Guide to the Chemical Structure of Salviol

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## Compound of Interest

Compound Name: *Salviol*

Cat. No.: *B1254137*

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This guide provides a comprehensive overview of the chemical structure, properties, and biological context of **Salviol**, a naturally occurring diterpenoid. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

## Chemical Structure and Identification

**Salviol** is a bioactive diterpenoid compound that has been isolated from various plant species, most notably from the genus *Salvia*.<sup>[1]</sup> It is classified as an abietane diterpenoid, characterized by its three-ring carbocyclic core structure.<sup>[1]</sup>

The systematic IUPAC name for **Salviol** is (3S,4aS,10aS)-1,1,4a-trimethyl-7-propan-2-yl-2,3,4,9,10,10a-hexahydrophenanthrene-3,6-diol.<sup>[1]</sup> The chemical structure of **Salviol** is presented below:

Chemical Structure of **Salviol**

Caption: 2D representation of the chemical structure of **Salviol**.

## Chemical Identifiers

| Identifier        | Value                                                                                         |
|-------------------|-----------------------------------------------------------------------------------------------|
| IUPAC Name        | (3S,4aS,10aS)-1,1,4a-trimethyl-7-propan-2-yl-2,3,4,9,10,10a-hexahydrophenanthrene-3,6-diol[1] |
| Molecular Formula | C <sub>20</sub> H <sub>30</sub> O <sub>2</sub> [1]                                            |
| CAS Number        | Not Available                                                                                 |
| PubChem CID       | 13966146[1]                                                                                   |
| ChEBI ID          | CHEBI:138944[1]                                                                               |
| SMILES            | <chem>CC(C)C1=C(C=C2C(=C1)CC[C@@H]3[C@@]2(C--INVALID-LINK--O)C)O</chem> [1]                   |
| InChIKey          | PRYXPGFZVGZNBL-ADLFWFRXSA-N[1]                                                                |

## Physicochemical Properties

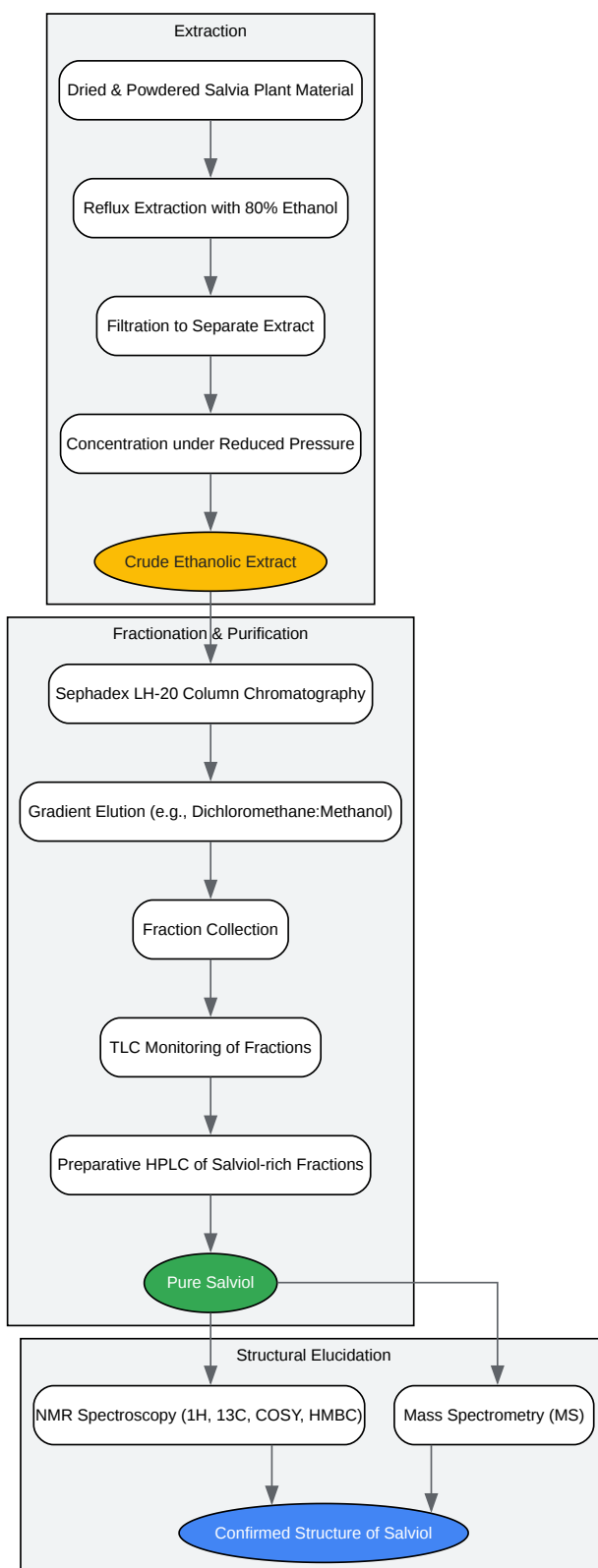
The following table summarizes the key physicochemical properties of **Salviol**. The majority of these values are computationally predicted, as extensive experimental data is not widely available in the literature.

| Property                              | Value                | Source     |
|---------------------------------------|----------------------|------------|
| Molecular Weight                      | 302.45 g/mol         | PubChem[1] |
| Monoisotopic Mass                     | 302.224580204 Da     | PubChem[1] |
| XLogP3-AA (Predicted)                 | 5.2                  | PubChem[1] |
| Hydrogen Bond Donor Count             | 2                    | FooDB[2]   |
| Hydrogen Bond Acceptor Count          | 2                    | FooDB[2]   |
| Rotatable Bond Count                  | 1                    | FooDB[2]   |
| Polar Surface Area (Predicted)        | 40.46 Å <sup>2</sup> | FooDB[2]   |
| Water Solubility (Predicted)          | 0.0071 g/L           | FooDB[2]   |
| Melting Point                         | Not Available        |            |
| Boiling Point                         | Not Available        |            |
| Specific Rotation ([α] <sub>D</sub> ) | Not Available        |            |

## Experimental Protocols

### Isolation and Purification of Salviol

While a specific protocol for the isolation of **Salviol** is not extensively detailed in the literature, a general methodology can be adapted from the established procedures for isolating similar diterpenoids from *Salvia* species. The following protocol is based on the isolation of **Salviolone** from *Salvia miltiorrhiza* and can be modified for **Salviol** from sources like *Salvia officinalis*.



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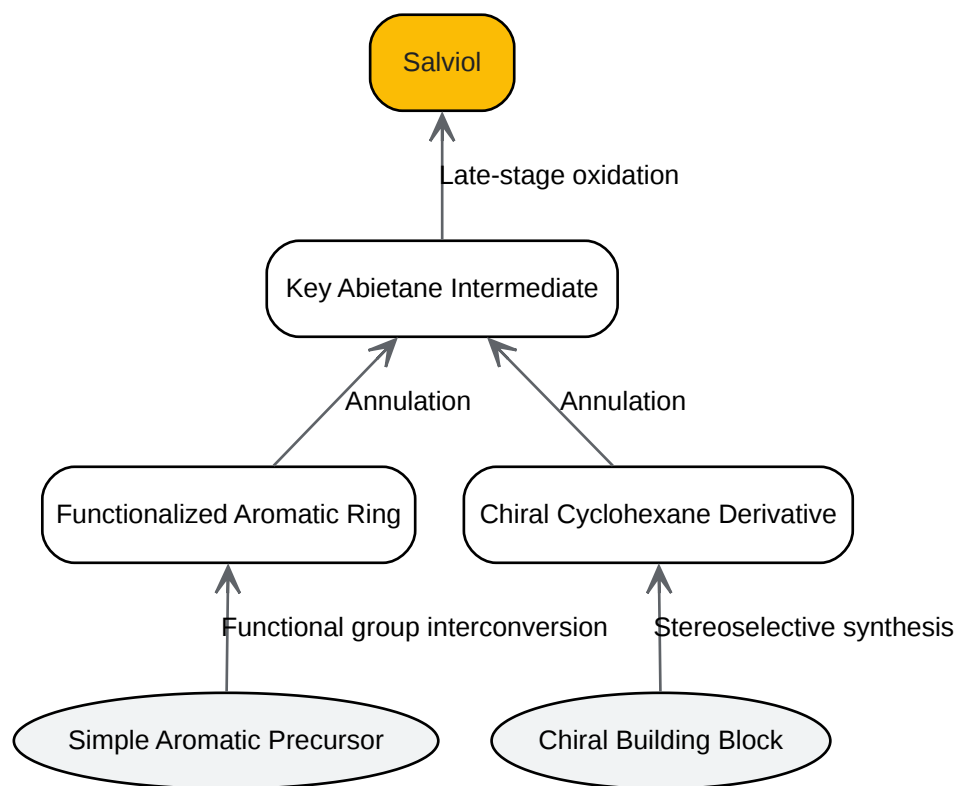
Caption: Workflow for the isolation and structural elucidation of **Salviol**.

## Methodology:

- Plant Material and Extraction:
  - Dried and powdered aerial parts of *Salvia officinalis* are subjected to reflux extraction with 80% ethanol. This process is typically repeated to ensure exhaustive extraction of the secondary metabolites.
  - The resulting ethanolic extracts are combined and filtered to remove solid plant material.
  - The filtrate is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- Fractionation and Purification:
  - The crude extract is subjected to column chromatography, often using a Sephadex LH-20 resin, which is effective for separating compounds based on size and polarity.
  - A gradient elution system, for example, a dichloromethane-methanol mixture with increasing polarity, is used to separate the components of the crude extract.
  - Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing **Salviol**.
  - The fractions rich in **Salviol** are pooled and further purified using preparative High-Performance Liquid Chromatography (HPLC) to obtain the pure compound.
- Structural Confirmation:
  - The identity and purity of the isolated **Salviol** are confirmed using standard spectroscopic techniques.
  - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HMQC, HMBC) NMR experiments are conducted to elucidate the complete chemical structure and stereochemistry.

## Total Synthesis of Salviol

As of the current literature, a total synthesis of **Salviol** has not been reported. A plausible retrosynthetic analysis is presented below to guide potential synthetic strategies.



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Caption: A logical retrosynthetic analysis for **Salviol**.

A potential synthetic route would likely involve the construction of the tricyclic abietane skeleton, followed by stereoselective introduction of the hydroxyl groups.

## Spectroscopic Data

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed experimental  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **Salviol** are not readily available in public databases. However, based on its structure, the following characteristic signals can be predicted:

- $^1\text{H}$  NMR:

- Aromatic protons on the phenolic ring.
- Signals corresponding to the isopropyl group.
- Multiple signals in the aliphatic region for the cyclohexane and cyclohexene rings.
- Signals for the methyl groups.
- A signal for the hydroxyl proton.
- $^{13}\text{C}$  NMR:
  - Signals for the aromatic carbons.
  - Signals for the carbons of the isopropyl group.
  - Aliphatic signals for the tricyclic core.
  - Signals for the methyl carbons.

## Mass Spectrometry (MS)

The mass spectrum of **Salviol** would be expected to show a molecular ion peak  $[\text{M}]^+$  corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of small neutral molecules such as water ( $\text{H}_2\text{O}$ ) and methyl groups ( $\text{CH}_3$ ), as well as characteristic cleavages of the diterpenoid skeleton.

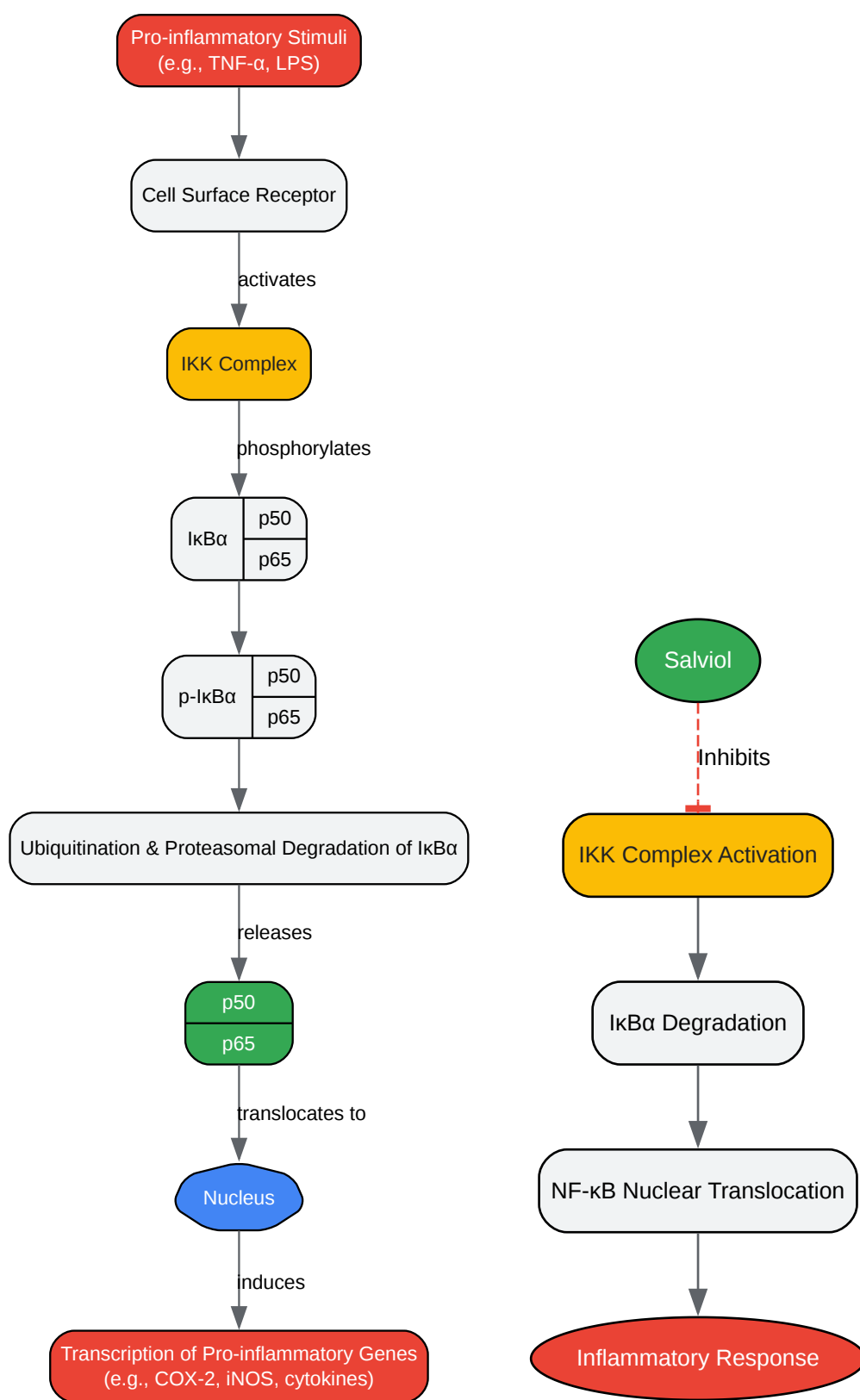
## Biological Activity and Signaling Pathways

Compounds isolated from *Salvia* species are well-known for their anti-inflammatory properties. While the specific mechanism of **Salviol** is not extensively studied, it is hypothesized to act via the inhibition of the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway, a key regulator of inflammation.

### The NF- $\kappa$ B Signaling Pathway

The canonical NF- $\kappa$ B pathway is activated by pro-inflammatory stimuli such as cytokines (e.g., TNF- $\alpha$ ) and pathogen-associated molecular patterns (e.g., LPS). This leads to the activation of the I $\kappa$ B kinase (IKK) complex, which then phosphorylates the inhibitory protein I $\kappa$ B $\alpha$ .

Phosphorylated I $\kappa$ B $\alpha$  is ubiquitinated and subsequently degraded by the proteasome, releasing the NF- $\kappa$ B (p50/p65) dimer. The active NF- $\kappa$ B dimer then translocates to the nucleus, where it binds to specific DNA sequences and promotes the transcription of pro-inflammatory genes.



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## References

- 1. Inhibition of the NF- $\kappa$ B Pathway in Human Intestinal Epithelial Cells by Commensal *Streptococcus salivarius* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Inhibiting NF- $\kappa$ B Activation by Small Molecules As a Therapeutic Strategy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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